

Navigating the Synthesis Landscape: A Technical Guide to 5-Bromo-2-trifluoromethylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-trifluoromethylpyridine

Cat. No.: B1273635

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and key physicochemical properties of **5-Bromo-2-trifluoromethylpyridine**. The information is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this compound in a laboratory setting.

Compound Identification and Properties

5-Bromo-2-trifluoromethylpyridine is a halogenated pyridine derivative frequently utilized as a building block in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries. Its chemical structure incorporates a bromine atom and a trifluoromethyl group, which impart unique reactivity and properties.

Table 1: Physicochemical and Identification Data

Property	Value	Reference
IUPAC Name	5-Bromo-2-(trifluoromethyl)pyridine	
CAS Number	436799-32-5	[1]
Molecular Formula	C ₆ H ₃ BrF ₃ N	[1]
Molecular Weight	225.99 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	41-45 °C	[1]
Flash Point	78 °C (172.4 °F) - closed cup	[1]
InChI	1S/C6H3BrF3N/c7-4-1-2-5(11-3-4)6(8,9)10/h1-3H	[1]
InChI Key	RPFAUCIXZGMCFN-UHFFFAOYSA-N	[1]
SMILES	FC(F)(F)c1ccc(Br)cn1	[1]

Safety and Hazard Information

Understanding the potential hazards associated with **5-Bromo-2-trifluoromethylpyridine** is critical for safe handling. The compound is classified as acutely toxic and an irritant.

Table 2: GHS Hazard Classification

Hazard Class	Category	GHS Code	Signal Word
Acute Toxicity, Oral	3	H301	Danger
Skin Corrosion/Irritation	2	H315	Warning
Serious Eye Damage/Eye Irritation	2	H319	Warning
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335	Warning

Source:[1][2]

Hazard Statements:

- H301: Toxic if swallowed.[1][2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Statements:

- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

- **Eye Protection:** Chemical safety goggles and a face shield are essential.[\[1\]](#)
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.
- **Skin and Body Protection:** A lab coat, and in cases of potential significant exposure, impervious clothing should be worn.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an appropriate cartridge (e.g., type P2) if ventilation is inadequate or for spill cleanup.[\[1\]](#)

Safe Handling Practices

- Handle only in a well-ventilated area, preferably in a chemical fume hood.
- Avoid all personal contact, including inhalation of dust or vapors.
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.
- Wash hands and any exposed skin thoroughly after handling.
- Keep containers securely sealed when not in use.

Storage Conditions

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

- The storage class is 6.1C, which includes combustible, acute toxic category 3 materials.^[1]

Emergency Procedures

Immediate and appropriate response to an emergency situation is crucial.

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth with water. Do not induce vomiting.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.1). Avoid breathing dust. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up:
 - Small Spills: Carefully sweep up, shovel, or vacuum the spilled material into a clean, dry, labeled, and sealable container for disposal. Avoid generating dust.
 - Large Spills: Alert emergency services. Contain the spill and collect the material as for a small spill.

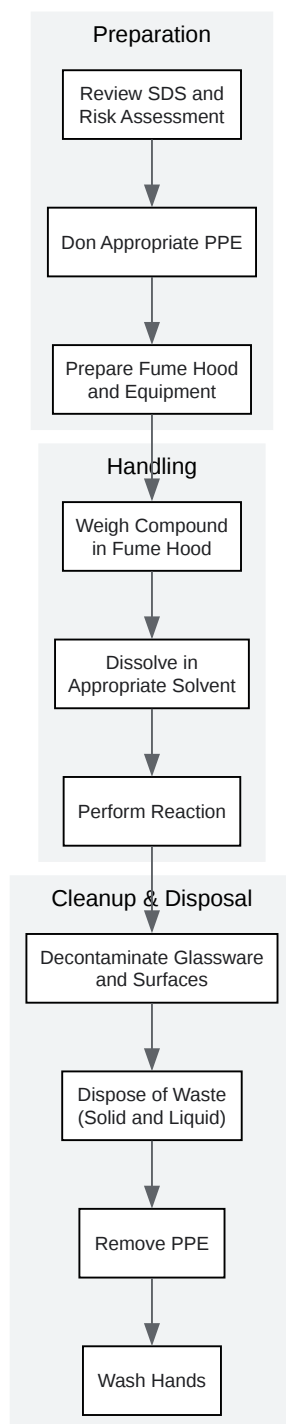
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides, nitrogen oxides (NO_x), hydrogen bromide gas, and hydrogen fluoride may be formed.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

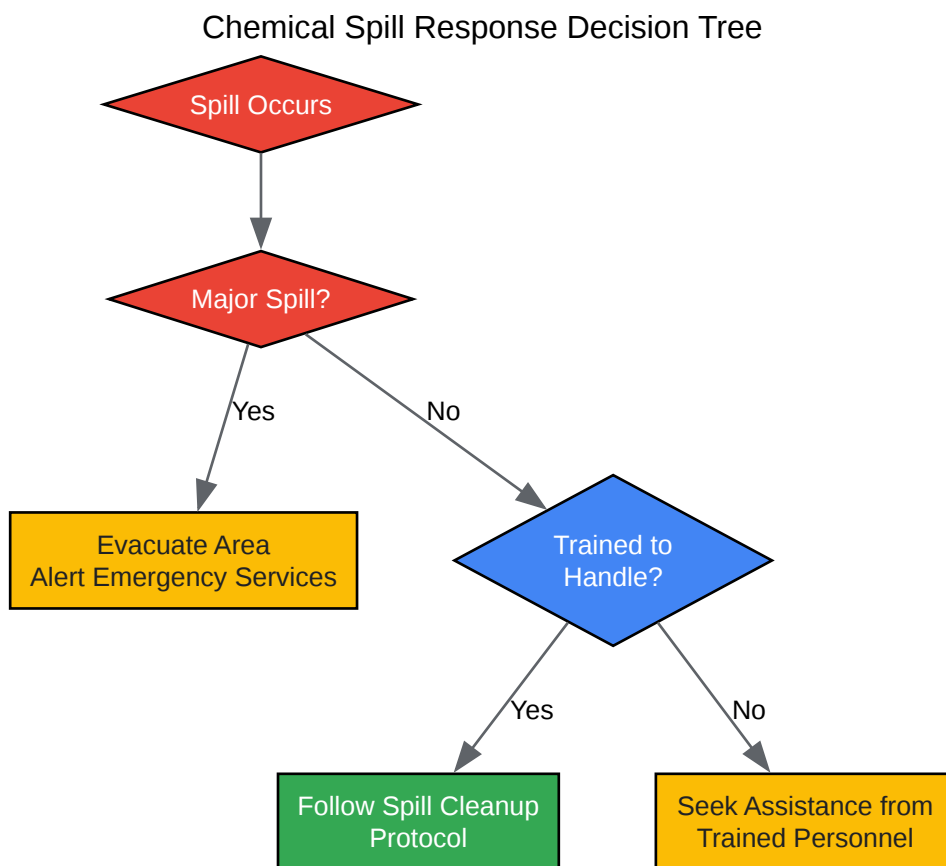
Experimental Workflow and Safety Decision Making

The following diagrams illustrate a typical experimental workflow involving a hazardous chemical like **5-Bromo-2-trifluoromethylpyridine** and a decision-making process for handling a chemical spill.

Experimental Workflow for Handling Hazardous Solids

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Caption: A typical experimental workflow for handling a hazardous solid chemical.



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References

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